

Yadanzioside M CAS number and molecular weight

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Compound of Interest

Compound Name: Yadanzioside M

Cat. No.: B15590425

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Yadanzioside M: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the fundamental physicochemical properties of **Yadanzioside M**, a natural product of interest within the scientific community. While extensive research on its specific biological activities and mechanisms of action is not widely published, this document serves as a foundational resource for researchers initiating studies on this compound.

Physicochemical Properties

A summary of the key quantitative data for **Yadanzioside M** is presented in the table below for straightforward reference.

Property	Value	Source
CAS Number	101559-99-3	[1][2]
Molecular Weight	704.68 g/mol	[1][3]
Molecular Formula	C ₃₄ H ₄₀ O ₁₆	[1]

Biological Activity and Experimental Data

Comprehensive studies detailing the specific biological activities, experimental protocols, and signaling pathways associated with **Yadanzioside M** are limited in publicly accessible scientific literature. While related compounds, such as Yadanzioside P, have been noted for their antileukemic properties, specific data for **Yadanzioside M** is not readily available.

Due to the absence of detailed experimental workflows or established signaling pathways for **Yadanzioside M** in the reviewed literature, the creation of corresponding diagrams as per the core requirements is not feasible at this time. Further empirical research is required to elucidate the biological functions and mechanisms of action of this compound. Researchers are encouraged to undertake exploratory studies to contribute to the body of knowledge on **Yadanzioside M**.

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References

- 1. Yadanzioside P, a new antileukemic quassinoid glycoside from Brucea javanica (L.) Merr with the 3-O-(beta-D-glucopyranosyl)bruceantin structure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Signaling network of Oncostatin M pathway - PMC [pmc.ncbi.nlm.nih.gov]
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